

# Personal protective equipment for handling Boc-D-asp(otbu)-OH

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## Compound of Interest

Compound Name: Boc-D-asp(otbu)-OH

Cat. No.: B190288

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## Essential Safety and Handling Guide for Boc-D-Asp(OtBu)-OH

This guide provides critical safety, handling, and disposal information for **Boc-D-asp(otbu)-OH** (N-tert-butoxycarbonyl-D-aspartic acid 4-tert-butyl ester). Adherence to these protocols is essential for ensuring laboratory safety and regulatory compliance for researchers, scientists, and drug development professionals.

## Hazard Identification and Classification

**Boc-D-asp(otbu)-OH** is a protected amino acid derivative widely used in peptide synthesis.<sup>[1]</sup> According to the Globally Harmonized System (GHS), this substance is classified with the following hazards:

- H315: Causes skin irritation.<sup>[2][3]</sup>
- H319: Causes serious eye irritation.<sup>[2][3]</sup>
- H335: May cause respiratory irritation.<sup>[2][3]</sup>

The assigned signal word is "Warning".<sup>[2][3]</sup>

## Quantitative Data Summary

The following table summarizes key quantitative and physical data for **Boc-D-asp(otbu)-OH**.

Property	Value	Source(s)
CAS Number	155542-33-9	[4]
Molecular Formula	C <sub>13</sub> H <sub>23</sub> NO <sub>6</sub>	[4]
Molecular Weight	289.32 g/mol	[1][4]
Physical Form	Powder or crystals	[1]
Melting Point	64-67 °C	[1]
Storage Temperature	2-8°C, sealed in a dry place	[1][3]
GHS Hazard Statements	H315, H319, H335	[2][3]

## Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the primary defense against potential exposure. The minimum required PPE for handling **Boc-D-asp(otbu)-OH** is detailed below.

PPE Category	Item Specification	Rationale
Eye and Face Protection	Chemical safety goggles conforming to EN166 (EU) or NIOSH (US) standards.[2][5] A face shield should be worn if there is a splash hazard.	To protect against dust particles and potential eye irritation.[2]
Hand Protection	Chemical-resistant nitrile gloves.[5]	To prevent skin contact and absorption, which can cause irritation.[2]
Body Protection	A standard, long-sleeved laboratory coat, kept fully buttoned.[6]	To protect skin and personal clothing from contamination.[6]
Respiratory Protection	For operations that may generate dust, a NIOSH-approved N95 respirator or higher is required.[1][6]	To prevent inhalation of the powdered chemical, a primary route of exposure.[2]

## Operational Plan: Safe Handling and Procedures

All work with **Boc-D-asp(otbu)-OH** must be conducted in a designated area, such as a certified chemical fume hood, to minimize inhalation exposure.<sup>[5][6]</sup>

### Step 1: Preparation and Engineering Controls

- Designated Area: Ensure the chemical fume hood is clean, uncluttered, and functioning correctly.
- Gather Materials: Place all necessary equipment (spatulas, weighing paper, glassware) and labeled waste containers within the fume hood before starting work.<sup>[6]</sup>
- Ventilation: Confirm that the local exhaust ventilation is active to control airborne dust.<sup>[6]</sup>

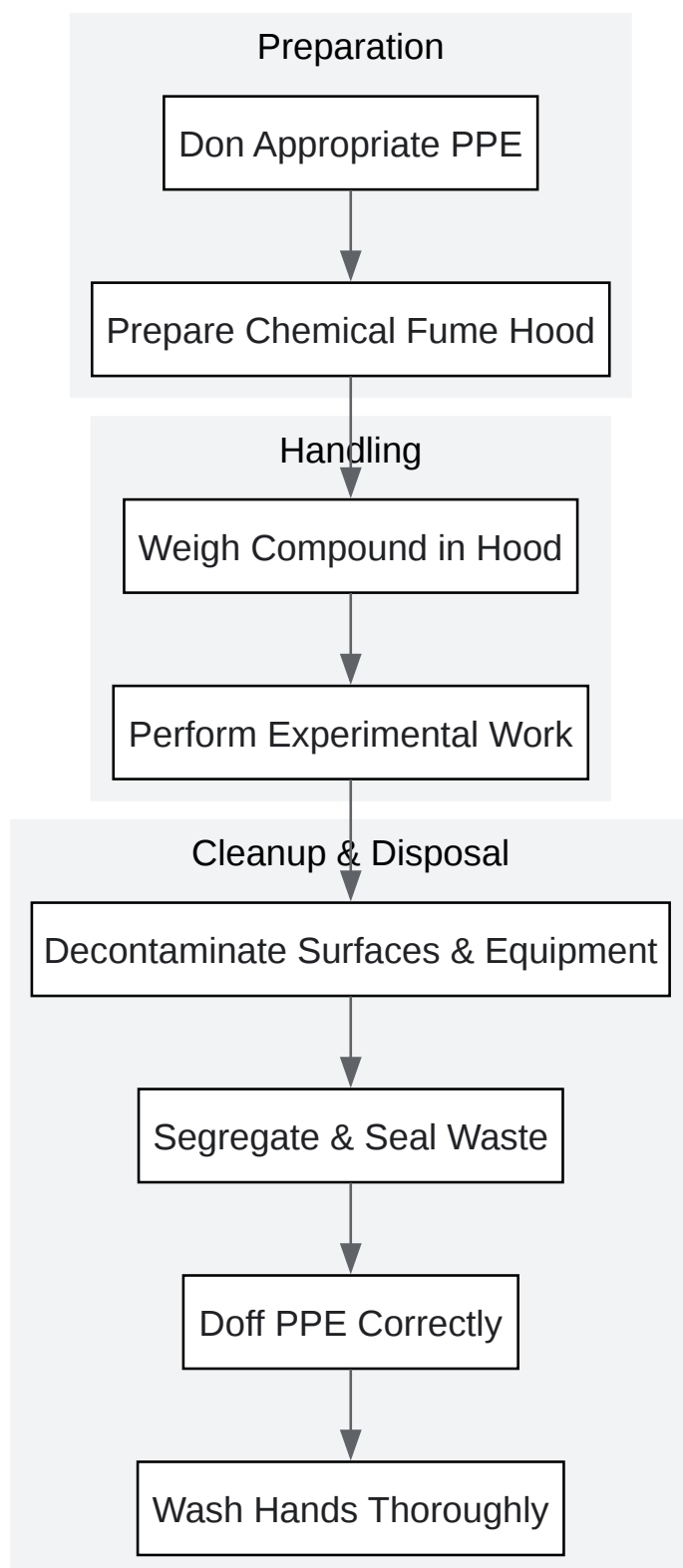
### Step 2: Handling and Weighing

- Avoid Dust: Handle the compound carefully to avoid generating dust.
- Weighing: Weigh the powder within the fume hood using a disposable weighing boat or paper to prevent balance contamination.<sup>[6]</sup>
- Container Management: Keep the primary container tightly closed when not in use.<sup>[2]</sup>

### Step 3: Post-Handling and Decontamination

- Surface Cleaning: After handling, decontaminate all surfaces with an appropriate solvent and dispose of cleaning materials as hazardous waste.<sup>[6]</sup>
- Hygiene: Wash hands thoroughly with soap and water after handling is complete.<sup>[5][7]</sup>

## Safe Handling Workflow



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Caption: Workflow for the safe handling of **Boc-D-asp(otbu)-OH**.

## Emergency Procedures: Spills and Exposure

Immediate and correct response to spills or exposure is critical.

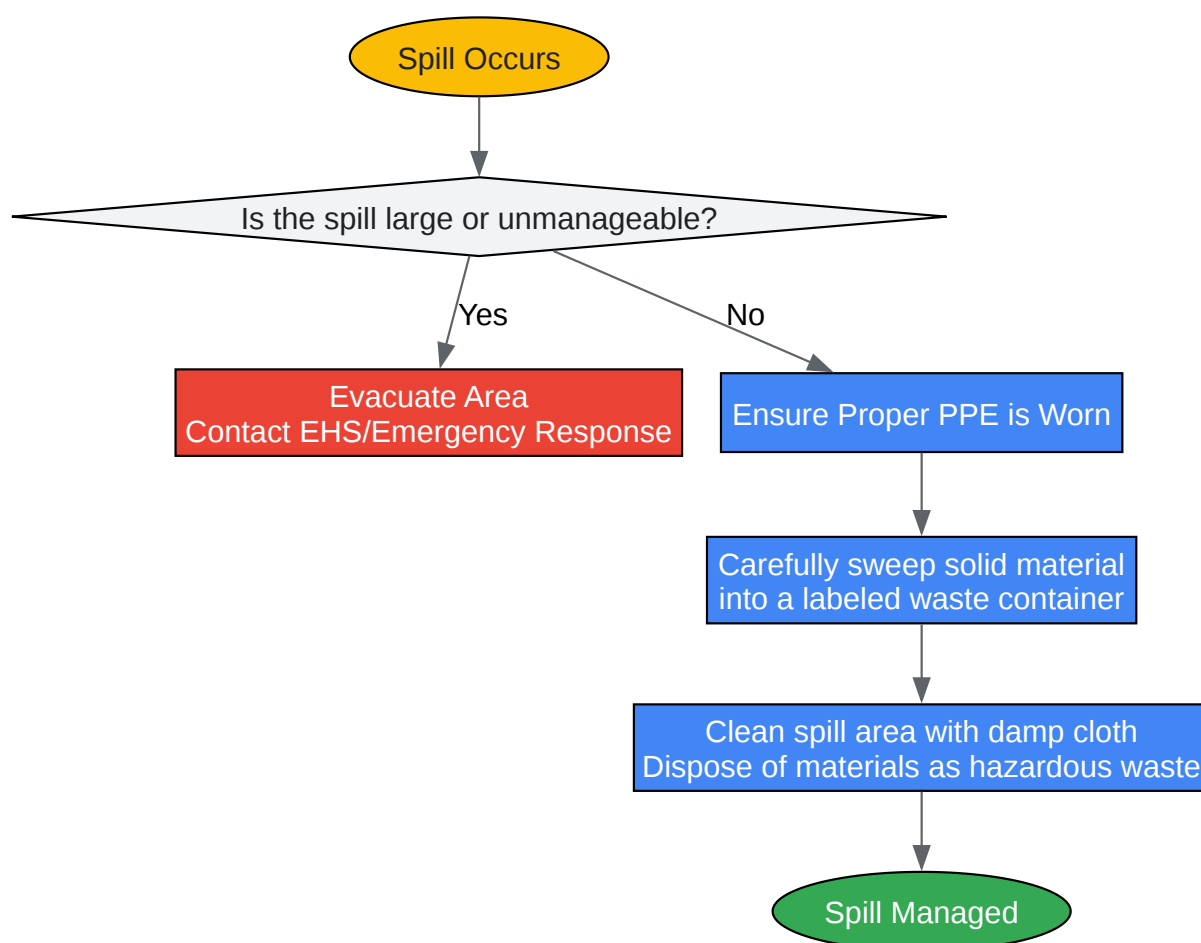
### First-Aid Measures

Exposure Route	First-Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention. <a href="#">[2]</a> <a href="#">[7]</a>
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water. If irritation occurs, get medical help. <a href="#">[2]</a> <a href="#">[7]</a>
Eye Contact	Rinse cautiously with water for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing and consult a physician. <a href="#">[2]</a> <a href="#">[7]</a>
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Seek medical attention. <a href="#">[2]</a> <a href="#">[7]</a>

### Spill Management

- **Evacuate:** Evacuate non-essential personnel from the immediate area.
- **Ventilate:** Ensure the area is well-ventilated, but avoid actions that could aerosolize the dust.
- **Contain:** For small spills, carefully sweep up the solid material using tools like a spatula and place it into a labeled hazardous waste container.[\[8\]](#) Avoid generating dust.
- **Clean:** Clean the spill area with a damp cloth or absorbent pads, disposing of all cleaning materials as hazardous waste.[\[9\]](#)
- **Large Spills:** For large spills, evacuate the area and contact your institution's Environmental Health and Safety (EHS) department or emergency response team immediately.

## Spill Response Decision Workflow



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Caption: Decision-making workflow for spill response.

## Disposal Plan

Proper disposal is crucial for environmental compliance and safety. Under no circumstances should this chemical be disposed of in general trash or poured down the drain.[10]

## Waste Segregation and Collection

- Solid Waste: All solid waste contaminated with **Boc-D-asp(otbu)-OH**, including residual product, gloves, weighing papers, and disposable labware, must be collected in a dedicated, clearly labeled, and sealed hazardous waste container.[6][8]
- Liquid Waste: Solutions containing **Boc-D-asp(otbu)-OH** should be collected in a separate, sealed, and appropriately labeled hazardous waste container compatible with the solvent. Do not mix with other waste streams unless permitted by your institution's EHS office.[6][10]

## Final Disposal

- Storage: Store sealed waste containers in a designated, cool, and well-ventilated hazardous waste storage area, away from incompatible materials.[9]
- Collection: Arrange for the collection and disposal of the chemical waste through your institution's EHS-approved waste management vendor.[8] Final disposal will likely involve incineration at a permitted facility.[10]

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Address: 3281 E Guasti Rd  
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